

# Benzenecarbodithioic Acid: A Comprehensive Physicochemical Profile

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## Compound of Interest

Compound Name: Benzenecarbodithioic acid

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**Benzenecarbodithioic acid**, also commonly known as dithiobenzoic acid, is an organosulfur compound with the chemical formula  $C_7H_6S_2$ .<sup>[1][2][3][4]</sup> Structurally analogous to benzoic acid with both carboxyl oxygen atoms replaced by sulfur, this compound exhibits unique physicochemical properties that make it a valuable reagent in organic synthesis, particularly in the preparation of block copolymers.<sup>[1][5]</sup> This technical guide provides a detailed overview of the core physicochemical properties of **benzenecarbodithioic acid**, including experimental protocols and key synthetic pathways.

## Core Physicochemical Properties

**Benzenecarbodithioic acid** is a dark red, sticky solid or viscous oil.<sup>[1][4]</sup> Its distinct nature stems from the presence of the dithiocarboxylic acid moiety ( $-CS_2H$ ) attached to a phenyl group.<sup>[1]</sup>

## Quantitative Physicochemical Data

The key quantitative properties of **benzenecarbodithioic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> S <sub>2</sub>	[2][3][6][7]
Molar Mass	154.25 g/mol	[1][2]
pKa	~1.92	[1][4]
Melting Point	>200 °C (decomposition)	[2]
208 °C	[8]	
Boiling Point	88-89 °C @ 2 Torr	[2][8]
Appearance	Dark red sticky solid or viscous oil	[1][4]
Computed XLogP3	2.6	[3]

## Spectral Data Summary

Spectroscopic analysis is crucial for the identification and characterization of **benzenecarbodithioic acid**. The following tables summarize its key spectral features.

### Infrared (FT-IR) Spectroscopy[1]

Wavenumber (cm <sup>-1</sup> )	Assignment	Intensity
~2550	S-H stretch	Weak
1240	C=S stretch	-
930	S-H deformation	-
572	Ring vibrations	Medium
460	Ring vibrations	Medium

### <sup>1</sup>H NMR Spectroscopy[1]

Chemical Shift ( $\delta$ )	Multiplicity	Assignment
7.0 - 9.0 ppm	Complex multiplet	Aromatic protons
Solvent & concentration dependent	Broad singlet	-SH proton

$^{13}\text{C}$  NMR and Mass Spectrometry data are also available for this compound.[3]

## Experimental Protocols

Detailed methodologies are essential for the accurate determination of the physicochemical properties of **benzenecarbodithioic acid** and for its synthesis.

## Synthesis of Benzenecarbodithioic Acid

Two primary methods for the synthesis of **benzenecarbodithioic acid** are widely cited.[4] A patented method also exists which aims to improve the synthesis yield.[5]

### 1. Grignard Reagent Method[1][4]

This method involves the reaction of a Grignard reagent, specifically phenylmagnesium bromide, with carbon disulfide, followed by acidification.

- Step 1: Formation of the Grignard Adduct. Phenylmagnesium bromide is reacted with carbon disulfide in an anhydrous ether solvent. The nucleophilic carbon of the Grignard reagent attacks the electrophilic carbon of carbon disulfide.
  - $\text{C}_6\text{H}_5\text{MgBr} + \text{CS}_2 \rightarrow \text{C}_6\text{H}_5\text{CS}_2\text{MgBr}$ [4]
- Step 2: Acidification. The resulting magnesium salt is then acidified, typically with a strong acid like hydrochloric acid, to yield **benzenecarbodithioic acid**.
  - $\text{C}_6\text{H}_5\text{CS}_2\text{MgBr} + \text{HCl} \rightarrow \text{C}_6\text{H}_5\text{CS}_2\text{H} + \text{MgBrCl}$ [4]

### 2. Sulfidation of Benzotrichloride[1][4]

This established route involves the sulfidation of benzotrichloride using a sulfide source like potassium hydrosulfide.

- Step 1: Formation of the Potassium Salt. Benzotrichloride is treated with potassium hydrosulfide.
  - $\text{C}_6\text{H}_5\text{CCl}_3 + 4 \text{KSH} \rightarrow \text{C}_6\text{H}_5\text{CS}_2\text{K} + 3 \text{KCl} + 2 \text{H}_2\text{S}$ [\[4\]](#)
- Step 2: Acidification. The resulting potassium dithiobenzoate is then acidified to produce **benzenecarbodithioic acid**.
  - $\text{C}_6\text{H}_5\text{CS}_2\text{K} + \text{H}^+ \rightarrow \text{C}_6\text{H}_5\text{CS}_2\text{H} + \text{K}^+$ [\[4\]](#)

## Determination of pKa

The acidity of **benzenecarbodithioic acid** can be determined using standard methods for pKa measurement.

### Potentiometric Titration[\[9\]](#)[\[10\]](#)

This is a high-precision technique where a solution of the acid is titrated with a standard solution of a strong base.

- Procedure: A known concentration of **benzenecarbodithioic acid** is dissolved in a suitable solvent (often a water-cosolvent mixture due to solubility). A standard solution of a strong base (e.g., NaOH) is added incrementally.
- Measurement: The pH of the solution is measured after each addition of the base using a calibrated pH meter.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of base added. The pKa is determined from the pH at the half-equivalence point.

### UV-Vis Spectrophotometry[\[10\]](#)

This method is applicable if the protonated and deprotonated forms of the acid have distinct UV-Vis absorption spectra.

- Procedure: Solutions of **benzenecarbodithioic acid** are prepared in a series of buffer solutions with known pH values.
- Measurement: The UV-Vis spectrum of each solution is recorded.
- Data Analysis: The absorbance at a specific wavelength where the two species have different molar absorptivities is plotted against pH. The resulting sigmoidal curve can be analyzed to determine the pKa, which corresponds to the inflection point.

## Measurement of Solubility

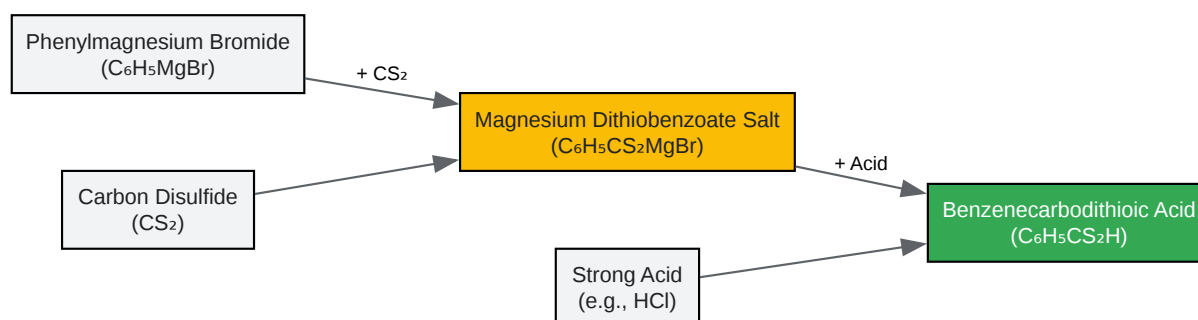
The solubility of aromatic acids can be determined using various methods.

Dynamic Method[11]

- Procedure: A suspension of the solute in the solvent is heated at a constant rate with continuous stirring.
- Measurement: The temperature at which the last solid particles dissolve is recorded as the equilibrium solubility temperature. This can be observed visually or by using a turbidimeter.
- Data Analysis: The experiment is repeated for different concentrations to generate a solubility curve as a function of temperature.

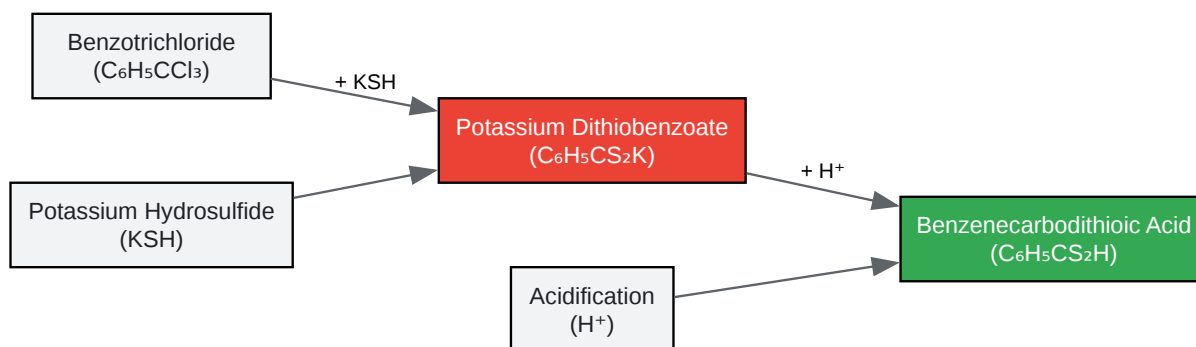
## Visualizations

The following diagrams illustrate the key synthetic workflows for **benzenecarbodithioic acid**.



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Caption: Synthesis of **Benzenecarbodithioic Acid** via Grignard Reagent.



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Caption: Synthesis of **Benzenecarbodithioic Acid** from Benzotrichloride.

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